

An In-depth Technical Guide to the Discovery and Isolation of Strontium

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Compound of Interest

Compound Name: Strontium

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Executive Summary

This technical guide provides a comprehensive historical account of the discovery and isolation of the element **strontium**. It details the initial identification of a new mineral, strontianite, in the late 18th century and the subsequent isolation of the metallic element by Sir Humphry Davy. This document adheres to stringent technical standards, presenting quantitative data in structured tables, offering detailed experimental protocols from the period, and utilizing visualizations to elucidate key processes. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development by providing a thorough understanding of the foundational chemistry of **strontium**.

The Discovery of a "New Earth" in Strontian, Scotland

The story of **strontium** begins in the lead mines of Strontian, a village in the Scottish Highlands. In 1790, Adair Crawford, a physician and chemist, along with his colleague William Cruickshank, examined a mineral that had been previously mistaken for a type of barium carbonate, known as witherite.^[1] Their meticulous experiments revealed that this mineral, which they named strontianite, possessed distinct properties from witherite, leading them to hypothesize the existence of a "new earth" (a term for a new oxide, and therefore a new element).^[1]

Early Chemical Investigations of Strontianite

While the full text of Crawford and Cruickshank's 1790 publication, "On the medicinal properties of the muriated barytes," is not readily available in modern digital archives, historical accounts and later analyses provide insight into their methods. Their work likely involved comparative chemical tests between strontianite and witherite. These would have included observing the different solubilities of their respective chloride and sulfate salts, and noting the distinct flame color produced when the mineral was heated. Thomas Charles Hope, a professor of chemistry at the University of Glasgow, later confirmed Crawford's findings and noted that strontianite imparted a crimson-red color to a flame, in contrast to the green flame produced by barium compounds.

Composition of Strontianite from the Type Locality

Early quantitative analyses of strontianite were crucial in establishing it as a unique mineral. While specific 18th-century analyses are scarce, later and modern analyses of strontianite from the Strontian area provide a clear picture of its composition. The primary component is **strontium** carbonate (SrCO_3), often with a notable substitution of calcium.

Constituent	Chemical Formula	Percentage by Weight (Typical)
Strontium Oxide	SrO	~64-70%
Carbon Dioxide	CO_2	~30%
Calcium Oxide	CaO	~0-7%
Barium Oxide	BaO	Trace
Lead(II) Oxide	PbO	Trace

The Isolation of Metallic Strontium by Sir Humphry Davy

The isolation of elemental **strontium** was achieved in 1808 by the renowned English chemist Sir Humphry Davy.[2] Fresh from his success in isolating sodium and potassium, Davy applied his pioneering work in electrochemistry to the "alkaline earths," including the "new earth" from

strontianite. His experiments were detailed in his 1808 Bakerian Lecture to the Royal Society, titled "Electro-chemical researches, on the decomposition of the earths; with observations on the metals obtained from the alkaline earths, and on the amalgam procured from ammonia."

Experimental Protocol for the Isolation of Strontium

Based on Davy's 1808 publication, the following is a reconstruction of the experimental protocol he employed to isolate **strontium** for the first time.

Objective: To decompose the "earth" of strontianite (**strontium** oxide) and isolate the metallic element.

Materials:

- Strontites (either naturally occurring strontianite or **strontium** oxide prepared from it)
- Mercuric oxide (HgO)
- A powerful voltaic pile (battery)
- Platinum electrodes
- A glass apparatus for distillation
- Naphtha for preserving the isolated metal

Methodology:

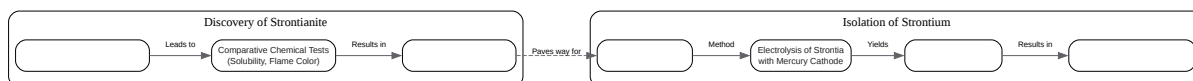
- Preparation of the Electrolytic Mixture: A paste was made from moistened "strontites" (**strontium** oxide or carbonate) and red mercuric oxide. It is likely that the strontianite was first calcined to produce **strontium** oxide.
- Electrolytic Decomposition:
 - A small depression was made in the surface of the paste.
 - A globule of mercury was placed in this depression to act as the cathode (negative electrode).

- A platinum wire was used as the anode (positive electrode) and was brought into contact with the upper surface of the paste.
- The electrodes were connected to a powerful voltaic pile. Davy had access to batteries with over 200 plates.
- The electric current was passed through the mixture.
- Formation of **Strontium** Amalgam: The electric current caused the decomposition of **strontium** oxide. The positively charged **strontium** ions migrated to the negative mercury cathode, where they were reduced to metallic **strontium** and formed an amalgam with the mercury.
- Isolation of **Strontium** Metal:
 - The resulting **strontium**-mercury amalgam was collected.
 - The amalgam was placed in a glass tube, and the mercury was distilled off by heating the tube. This process was likely carried out under a layer of naphtha or in a vacuum to prevent the highly reactive **strontium** from oxidizing.
 - The remaining solid residue was the isolated **strontium** metal.

Observations: Davy would have observed the formation of a solid amalgam at the cathode. Upon heating, the volatile mercury would have vaporized, leaving behind a silvery-white, reactive metal – **strontium**. Davy noted that the isolated alkaline earth metals would rapidly oxidize when exposed to air.^[2]

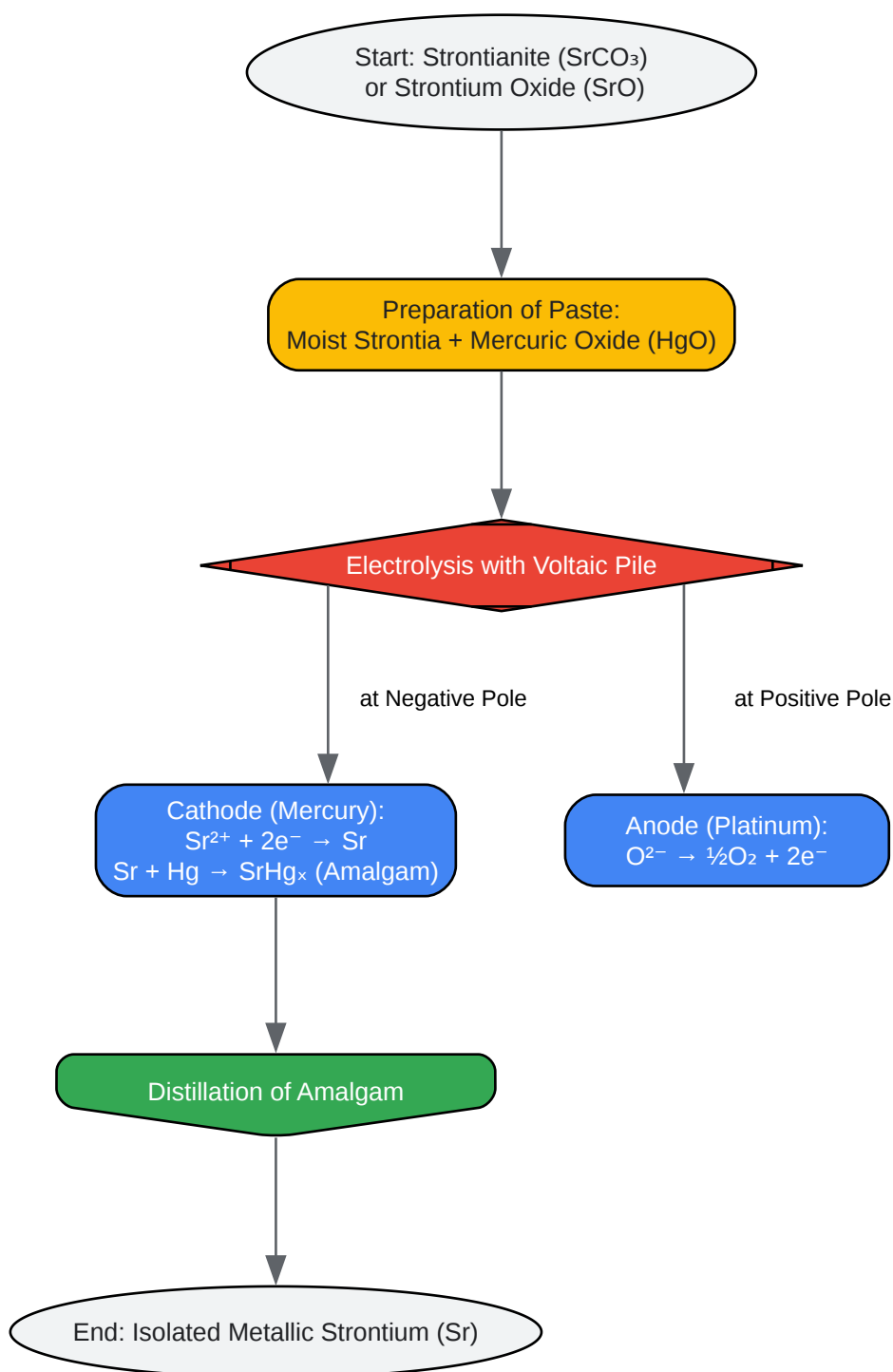
Visualizing the Historical Workflow

To better understand the sequence of events and the experimental processes, the following diagrams are provided.



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Figure 1. Timeline of the discovery and isolation of **strontium**.



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Figure 2. Experimental workflow for Humphry Davy's isolation of **strontium**.

Conclusion

The discovery and isolation of **strontium** represent a significant chapter in the history of chemistry, showcasing the transition from classical mineral analysis to the dawn of electrochemistry. The meticulous observations of Crawford and Cruickshank laid the groundwork for Humphry Davy's brilliant application of the voltaic pile to decompose what was once considered a fundamental "earth." This in-depth guide, with its detailed protocols and data, serves as a testament to the scientific rigor of these early chemists and provides a valuable historical and technical resource for today's scientific community.

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References

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- 2. Humphry Davy - Wikipedia [en.wikipedia.org]
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